

Proper Disposal of Phenanthrene-d10: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Phenanthrene-d10

Cat. No.: B032357

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The safe and compliant disposal of **Phenanthrene-d10** is critical for ensuring the safety of laboratory personnel and protecting the environment. This compound is classified as hazardous, with potential health effects and significant environmental risks, particularly to aquatic life.^{[1][2][3]} Adherence to the following procedural guidelines is essential for researchers, scientists, and drug development professionals.

Immediate Safety and Handling for Disposal

Before beginning any disposal procedures, it is imperative to consult the Safety Data Sheet (SDS) for **Phenanthrene-d10**. The primary hazards are its potential for harm if swallowed, skin and eye irritation, and its high toxicity to aquatic ecosystems.^{[1][4]}

Required Personal Protective Equipment (PPE) for Handling Waste:

- **Gloves:** Wear nitrile or other chemically resistant gloves to prevent skin contact.
- **Eye Protection:** Use safety glasses with side shields or chemical splash goggles to protect from dust and splashes.
- **Lab Coat:** A standard laboratory coat is necessary to protect skin and clothing.
- **Respiratory Protection:** If there is a risk of generating dust, use a NIOSH/MSHA-approved respirator.

Phenanthrene-d10 Hazard and Regulatory Data

The following table summarizes key quantitative data and classifications for **Phenanthrene-d10**, underscoring the need for careful handling and disposal.

Parameter	Value / Classification	Source
GHS Hazard Statements	H302: Harmful if swallowed. H315: Causes skin irritation. H317: May cause an allergic skin reaction. H319: Causes serious eye irritation. H335: May cause respiratory irritation. H400/H410: Very toxic to aquatic life with long lasting effects.	GHS Classification
GHS Pictograms	Warning (GHS07), Environment (GHS09)	Cayman Chemical SDS
Toxicity (non-deuterated)	LD50 (Oral, Mouse): 700 mg/kg	C/D/N Isotopes Inc. SDS
Aquatic Toxicity (analogy)	EC50 (Daphnia magna, 48h): 0.212 mg/l NOEC (Oncorhynchus mykiss, 90d): 0.005 mg/l NOEC (Daphnia magna, 21d): 0.048 mg/l	Sigma-Aldrich SDS
DOT Classification	UN Number: 3077 Hazard Class: 9 (Environmentally hazardous substance)	Sigma-Aldrich SDS, NJ Health

Step-by-Step Disposal Protocol

This protocol provides a systematic process for the safe collection, storage, and disposal of **Phenanthrene-d10** waste. Under no circumstances should this chemical be disposed of down the drain or in the general trash.

Step 1: Waste Segregation and Collection

- Solid Waste:
 - Collect all solid materials contaminated with **Phenanthrene-d10**, including unused product, contaminated weighing paper, and disposable PPE (gloves, etc.), as hazardous waste.
 - Use a spatula or scoop to transfer solid material, taking care to avoid creating dust.
- Liquid Waste:
 - Collect any solutions containing **Phenanthrene-d10** in a dedicated container for hazardous liquid waste.
 - Do not mix this waste with other solvent streams unless explicitly permitted by your institution's hazardous waste management plan.

Step 2: Containerization and Labeling

- Container Type: Use a chemically compatible, leak-proof container with a secure screw-top lid. A high-density polyethylene (HDPE) container is recommended for solid waste. Ensure the container is kept closed except when adding waste. Original product containers may also be used if they are in good condition.
- Labeling: Immediately upon adding the first piece of waste, the container must be clearly labeled. The label must include:
 - The words "Hazardous Waste"
 - The full chemical name: "**Phenanthrene-d10**"
 - Any other components or solvents in the container

Step 3: On-Site Storage

- Location: Store the sealed waste container in a designated Satellite Accumulation Area (SAA) within the laboratory. This area should be at or near the point of waste generation and

under the control of laboratory personnel.

- **Storage Conditions:** The storage area must be cool, dry, and well-ventilated. Place the container in secondary containment to prevent the spread of material in case of a leak.

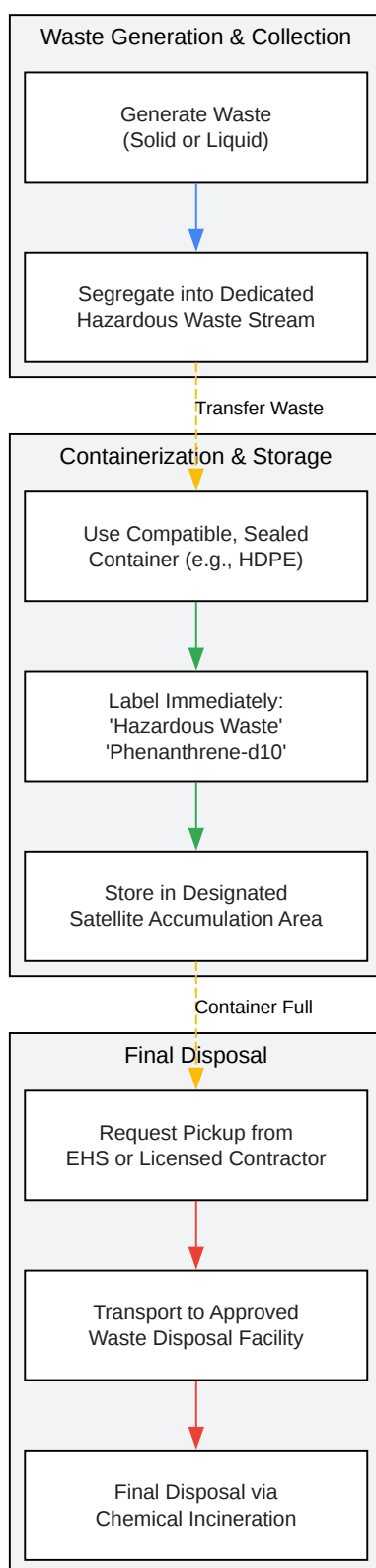
Step 4: Final Disposal

- **Professional Removal:** Disposal must be conducted by a licensed professional waste disposal service or your institution's Environmental Health and Safety (EHS) department.
- **Request Pickup:** When the container is full (not exceeding 90% capacity) or ready for disposal, follow your institution's procedures to arrange for a waste pickup.
- **Documentation:** Maintain accurate records of the waste generated, including the chemical name, quantity, and accumulation start date, as required by your institution.

The most common final disposal method for this type of waste is high-temperature incineration in a chemical incinerator equipped with an afterburner and scrubber.

Disposal Workflow Diagram

The following diagram illustrates the logical steps for the proper disposal of **Phenanthrene-d10**.



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Caption: Workflow for the safe disposal of **Phenanthrene-d10** waste.

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